

# Personal protective equipment for handling 2-Isopropylcyclopentanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Isopropylcyclopentanone

Cat. No.: B083243

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## Essential Safety and Handling Guide for 2-Isopropylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Isopropylcyclopentanone**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Isopropylcyclopentanone** is a flammable liquid and vapor that is toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Appropriate PPE is mandatory to prevent exposure.

Hazard Summary:

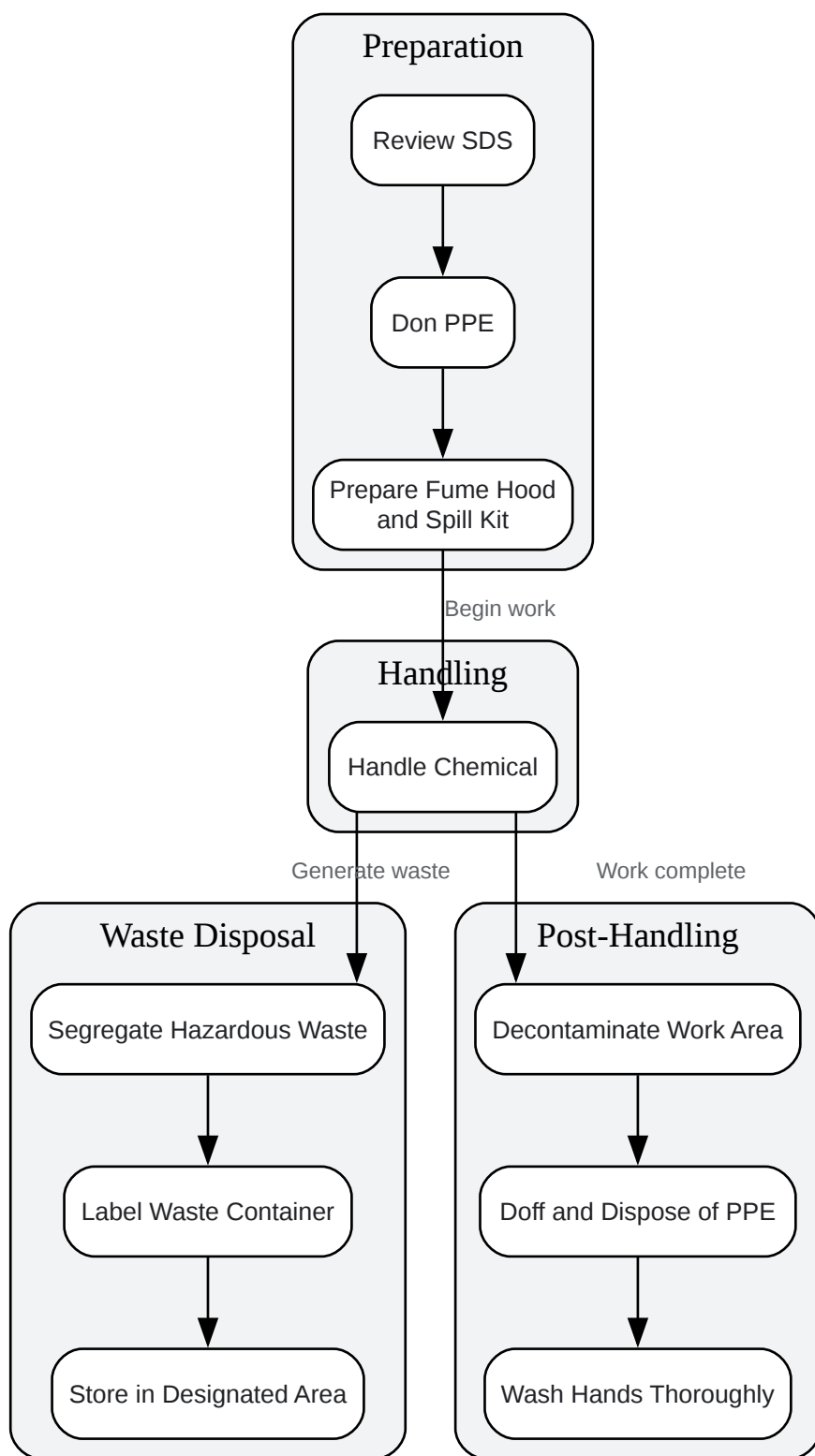
Hazard Statement	GHS Classification
Flammable liquid and vapor	Flammable liquids, Category 3
Toxic if swallowed	Acute toxicity, oral, Category 3
Causes skin irritation	Skin corrosion/irritation, Category 2
Causes serious eye irritation	Serious eye damage/eye irritation, Category 2A
May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3

#### Recommended Personal Protective Equipment:

PPE Item	Specification
Hand Protection	Butyl rubber or Natural rubber gloves are recommended for handling ketones. <sup>[2][3][4]</sup> Nitrile and PVC gloves are generally not recommended as they offer poor resistance to ketones. <sup>[3][5]</sup> Always check the manufacturer's glove compatibility chart for specific breakthrough times.
Eye Protection	Chemical safety goggles or a face shield.
Skin and Body Protection	A flame-retardant lab coat and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges may be required.

## Operational Plan for Handling

A systematic approach to handling **2-Isopropylcyclopentanone** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.



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## References

- 1. safetyware.com [safetyware.com]
- 2. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 3. envirosafetyproducts.com [envirosafetyproducts.com]
- 4. safety.fsu.edu [safety.fsu.edu]
- 5. workwearsolutions.net [workwearsolutions.net]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)